

Spectroscopic data of 4-Isobutylmorpholine (NMR, IR, Mass Spec)

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Compound of Interest

Compound Name: 4-Isobutylmorpholine

CAS No.: 10315-98-7

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A Comprehensive Spectroscopic Guide to 4-Isobutylmorpholine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the spectroscopic data for **4-Isobutylmorpholine**, a valuable building block in medicinal chemistry and materials science. As a Senior Application Scientist, this document is structured to offer not just raw data, but a practical, field-tested perspective on the interpretation and application of this information. We will delve into the mass spectrometry, infrared spectroscopy, and nuclear magnetic resonance spectroscopy data, explaining the causality behind the observed spectral features and providing self-validating experimental protocols.

Introduction to 4-Isobutylmorpholine

4-Isobutylmorpholine, with the chemical formula $C_8H_{17}NO$ and a molecular weight of 143.23 g/mol, is a tertiary amine featuring a morpholine ring N-substituted with an isobutyl group.^{[1][2]} Its structural characteristics make it a versatile intermediate in the synthesis of a wide range of

biologically active compounds and functional materials.^[3]^[4] Accurate spectroscopic characterization is paramount for confirming the identity, purity, and structure of **4-Isobutylmorpholine** in any research and development setting. This guide will provide a detailed examination of its mass, infrared, and nuclear magnetic resonance spectra.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that measures the mass-to-charge ratio of ions. The resulting mass spectrum provides information about the molecular weight and fragmentation pattern of a compound, offering crucial insights into its structure.

Electron Ionization Mass Spectrum of 4-Isobutylmorpholine

The electron ionization (EI) mass spectrum of **4-Isobutylmorpholine** is characterized by a molecular ion peak and several key fragment ions.^[5]

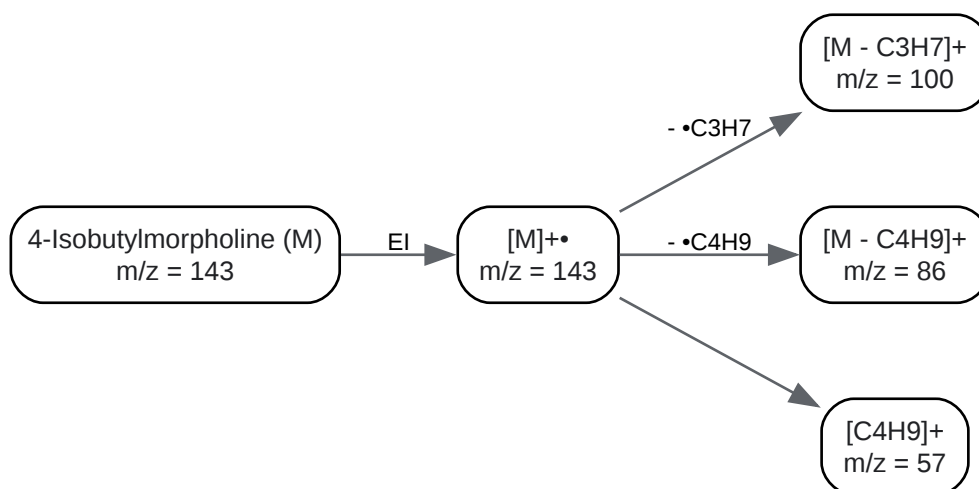
m/z	Relative Intensity (%)	Proposed Fragment
143	5	[M] ⁺ • (Molecular Ion)
100	100	[M - C ₃ H ₇] ⁺
86	15	[M - C ₄ H ₉] ⁺
57	30	[C ₄ H ₉] ⁺
43	20	[C ₃ H ₇] ⁺

Interpretation of the Mass Spectrum:

The molecular ion peak at m/z 143 confirms the molecular weight of **4-Isobutylmorpholine**.^[1]^[5] The base peak at m/z 100 is attributed to the loss of a propyl radical (C₃H₇) from the isobutyl group, a common fragmentation pathway for alkylamines. The peak at m/z 86 corresponds to the loss of the entire isobutyl group (C₄H₉), resulting in the formation of the morpholinium ion. The presence of peaks at m/z 57 and 43 are indicative of the isobutyl cation and propyl cation, respectively.

Proposed Fragmentation Pathway

The fragmentation of **4-Isobutylmorpholine** under electron ionization can be visualized as follows:



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Caption: Proposed EI fragmentation of **4-Isobutylmorpholine**.

Experimental Protocol for Mass Spectrometry

- Sample Preparation: Dissolve a small amount of **4-Isobutylmorpholine** in a volatile organic solvent, such as methanol or dichloromethane.
- Instrument Setup:
 - Use a mass spectrometer equipped with an electron ionization source.
 - Set the ionization energy to 70 eV.
 - Maintain the ion source temperature at approximately 200-250 °C.
 - Set the mass analyzer to scan a range of m/z 40-200.
- Data Acquisition:

- Introduce the sample into the instrument via a direct insertion probe or a gas chromatograph inlet.
- Acquire the mass spectrum.
- Data Analysis:
 - Identify the molecular ion peak.
 - Determine the m/z values and relative intensities of the major fragment ions.
 - Propose fragmentation pathways consistent with the observed spectrum.

Infrared (IR) Spectroscopy

Infrared (IR) spectroscopy measures the absorption of infrared radiation by a molecule, which causes vibrations of the chemical bonds. The resulting IR spectrum provides a fingerprint of the functional groups present in the molecule.

Gas-Phase Infrared Spectrum of 4-Isobutylmorpholine

The gas-phase IR spectrum of **4-Isobutylmorpholine** exhibits characteristic absorption bands corresponding to the various functional groups in the molecule.^[1]

Wavenumber (cm ⁻¹)	Assignment	Functional Group
2950-2850	C-H stretch	Alkane (isobutyl and morpholine)
1470-1450	C-H bend	Alkane
1115	C-O-C stretch	Ether
1070	C-N stretch	Tertiary Amine

Interpretation of the IR Spectrum:

The strong absorptions in the 2950-2850 cm⁻¹ region are characteristic of C-H stretching vibrations of the sp³ hybridized carbons in the isobutyl group and the morpholine ring.^[6] The

band around $1470\text{--}1450\text{ cm}^{-1}$ corresponds to the C-H bending vibrations of these groups. The prominent peak at approximately 1115 cm^{-1} is indicative of the C-O-C stretching vibration of the ether linkage within the morpholine ring.[7] The absorption at about 1070 cm^{-1} can be assigned to the C-N stretching of the tertiary amine.

Experimental Protocol for IR Spectroscopy

- Sample Preparation: For a liquid sample like **4-Isobutylmorpholine**, a thin film can be prepared by placing a drop of the liquid between two potassium bromide (KBr) or sodium chloride (NaCl) plates.
- Instrument Setup:
 - Use a Fourier-Transform Infrared (FTIR) spectrometer.
 - Record a background spectrum of the empty sample holder.
- Data Acquisition:
 - Place the sample in the spectrometer's sample compartment.
 - Acquire the IR spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$.
- Data Analysis:
 - Identify the major absorption bands.
 - Assign these bands to the corresponding functional groups and vibrational modes.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is an indispensable tool for elucidating the detailed structure of organic molecules by providing information about the chemical environment of individual atoms.

Note: At the time of this writing, publicly available, experimentally verified ^1H and ^{13}C NMR spectra for **4-Isobutylmorpholine** were not found. The following data and interpretations are

based on predictions from established principles of NMR spectroscopy and data from analogous morpholine derivatives.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Predicted ^1H NMR Spectrum of 4-Isobutylmorpholine

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~3.6-3.8	t	4H	O-CH ₂ (morpholine)
~2.3-2.5	t	4H	N-CH ₂ (morpholine)
~2.1-2.2	d	2H	N-CH ₂ (isobutyl)
~1.7-1.9	m	1H	CH (isobutyl)
~0.8-0.9	d	6H	CH ₃ (isobutyl)

Interpretation of the Predicted ^1H NMR Spectrum:

The morpholine ring protons are expected to show two triplets. The downfield triplet at approximately 3.6-3.8 ppm is assigned to the protons on the carbons adjacent to the oxygen atom, which are deshielded. The upfield triplet at around 2.3-2.5 ppm corresponds to the protons on the carbons adjacent to the nitrogen atom. The isobutyl group protons will exhibit a doublet for the methylene group attached to the nitrogen at about 2.1-2.2 ppm, a multiplet for the methine proton around 1.7-1.9 ppm, and a doublet for the six equivalent methyl protons at approximately 0.8-0.9 ppm.

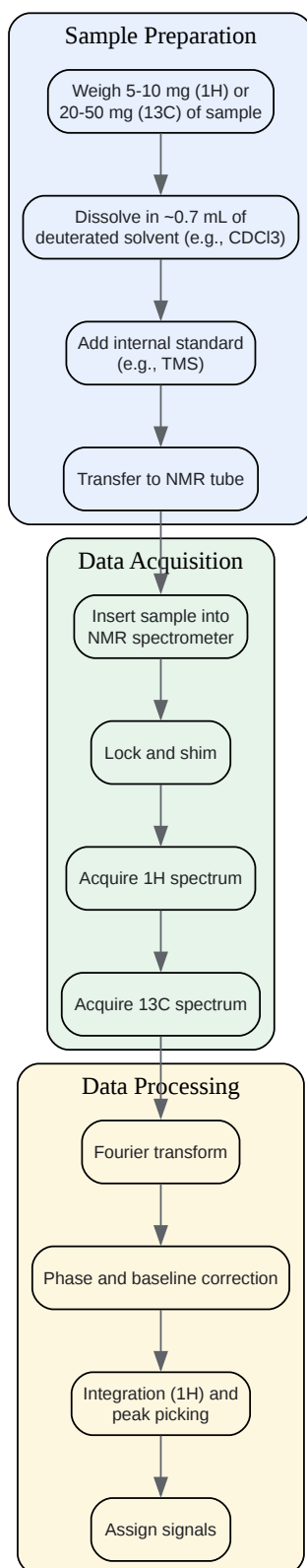
Predicted ^{13}C NMR Spectrum of 4-Isobutylmorpholine

Chemical Shift (δ , ppm)	Assignment
~67	O-CH ₂ (morpholine)
~62	N-CH ₂ (isobutyl)
~54	N-CH ₂ (morpholine)
~26	CH (isobutyl)
~21	CH ₃ (isobutyl)

Interpretation of the Predicted ^{13}C NMR Spectrum:

The ^{13}C NMR spectrum is predicted to show five distinct signals. The carbon atoms of the morpholine ring adjacent to the oxygen are expected to resonate at the most downfield position, around 67 ppm. The methylene carbon of the isobutyl group attached to the nitrogen is predicted to be around 62 ppm. The morpholine carbons adjacent to the nitrogen will likely appear at about 54 ppm. The methine and methyl carbons of the isobutyl group are expected at approximately 26 ppm and 21 ppm, respectively.

Experimental Protocol for NMR Spectroscopy



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Caption: General workflow for NMR analysis.

- Sample Preparation:
 - Accurately weigh 5-10 mg of **4-Isobutylmorpholine** for ^1H NMR and 20-50 mg for ^{13}C NMR into a clean, dry vial.[\[8\]](#)
 - Add approximately 0.7 mL of a deuterated solvent (e.g., chloroform-d, CDCl_3) to the vial. Deuterated solvents are used to avoid large solvent signals in the ^1H NMR spectrum.[\[8\]](#)
 - Add a small amount of an internal standard, such as tetramethylsilane (TMS), which provides a reference signal at 0.00 ppm.
 - Gently swirl the vial to ensure the sample is completely dissolved.
 - Transfer the clear solution into a clean NMR tube.
- Data Acquisition:
 - Insert the NMR tube into the spectrometer.
 - Lock the spectrometer on the deuterium signal of the solvent and shim the magnetic field to achieve homogeneity.
 - Acquire the ^1H NMR spectrum using appropriate parameters (e.g., number of scans, relaxation delay).
 - Acquire the ^{13}C NMR spectrum, which typically requires a larger number of scans due to the lower natural abundance of ^{13}C .
- Data Processing:
 - Apply a Fourier transform to the raw data to obtain the frequency-domain spectrum.
 - Perform phase and baseline corrections to obtain a clean spectrum.
 - Integrate the signals in the ^1H NMR spectrum to determine the relative number of protons.
 - Identify the chemical shifts, multiplicities, and coupling constants of the signals.

- Assign the signals to the corresponding nuclei in the molecule.

Conclusion

This technical guide has provided a comprehensive overview of the mass, infrared, and predicted nuclear magnetic resonance spectroscopic data for **4-Isobutylmorpholine**. The detailed interpretation of the spectra, coupled with field-tested experimental protocols, offers a valuable resource for researchers and scientists in confirming the structure and purity of this important chemical intermediate. The principles and methodologies outlined herein are designed to ensure scientific integrity and provide a solid foundation for the use of **4-Isobutylmorpholine** in drug development and other scientific endeavors.

References

- National Institute of Standards and Technology. (n.d.). **4-Isobutylmorpholine**. NIST Chemistry WebBook. Retrieved from [\[Link\]1](#)
- National Institute of Standards and Technology. (n.d.). **4-Isobutylmorpholine** Mass Spectrum. NIST Chemistry WebBook. Retrieved from [\[Link\]5](#)
- Refat, M. S., El-Zayat, L. A., & Yeşilel, O. Z. (2010). Spectroscopic characterization of charge-transfer complexes of morpholine with chloranilic and picric acids in organic media: crystal structure of bis(morpholinium 2,4,6-trinitrocyclohexanolate). *Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy*, 75(2), 745–752.
- Acquavia, M. A., Bonomo, M. G., Bianco, G., Salzano, G., Gaeta, C., Iannece, P., Di Capua, A., Giuzio, F., & Saturnino, C. (2024). New piperazine and morpholine derivatives: Mass spectrometry characterization and evaluation of their antimicrobial activity. *Journal of Pharmaceutical and Biomedical Analysis*, 241, 115979.
- CORE. (2024). New piperazine and morpholine derivatives: Mass spectrometry characterization and evaluation of their antimicrobial activity. Retrieved from [\[Link\]](#)
- Zhang, Y., Wang, Y., Li, Y., Wang, Y., & Li, J. (2021). Novel Morpholine-Bearing Quinoline Derivatives as Potential Cholinesterase Inhibitors: The Influence of Amine, Carbon Linkers and Phenylamino Groups. *Molecules*, 26(16), 4963.
- Al-Amiery, A. A., Kadhum, A. A. H., & Mohamad, A. B. (2012). Synthesis and Characterization of Some New Morpholine Derivatives. *Baghdad Science Journal*, 9(2), 257-264.

- National Institute of Standards and Technology. (n.d.). **4-Isobutylmorpholine**. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Global Substance Registration System. (n.d.). **4-ISOBUTYLMORPHOLINE**. Retrieved from [\[Link\]](#)
- Human Metabolome Database. (n.d.). ¹H NMR Spectrum (1D, 700 MHz, D₂O, predicted) (HMDB0031581). Retrieved from [\[Link\]](#)
- PubChem. (n.d.). **4-Isobutylmorpholine**. Retrieved from [\[Link\]](#)
- SpectraBase. (n.d.). **4-Isobutylmorpholine**. Retrieved from [\[Link\]](#)
- University of Wisconsin-Madison. (n.d.). NMR Spectroscopy :: ¹³C NMR Chemical Shifts. Retrieved from [\[Link\]](#)
- Royal Society of Chemistry. (n.d.). Electronic Supplementary Information Solvent-promoted Catalyst-free N-Formylation of Amines Using Carbon Dioxide under Ambient. Retrieved from [\[Link\]](#)
- University of Colorado Boulder. (n.d.). Table of Characteristic IR Absorptions. Retrieved from [\[Link\]](#)
- Fülöp, F., Pihlaja, K., Mattinen, J., & Bernáth, G. (2005). ¹H and ¹³C NMR spectra of N-substituted morpholines. *Magnetic Resonance in Chemistry*, 43(8), 673–675.
- PubChem. (n.d.). 4-Methylmorpholine. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). ¹H and ¹³C NMR spectra of N-substituted morpholines. Retrieved from [\[Link\]](#)
- Doc Brown's Chemistry. (n.d.). database IR spectra INFRARED SPECTROSCOPY. Retrieved from [\[Link\]](#)
- Gelest. (n.d.). INFRARED ANALYSIS OF ORGANOSILICON COMPOUNDS: SPECTRA-STRUCTURE CORRELATIONS. Retrieved from [\[Link\]](#)

- National Institute of Standards and Technology. (n.d.). Morpholine, 4-[3-(4-butoxyphenoxy)propyl]-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). The experimental FT-IR spectrum of 4-ethylmorpholine. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Morpholine. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- ACD/Labs. (2008, May 6). Recognizing the NMR pattern for morpholine. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). (PDF) Spectroscopic investigation and natural bond orbital analysis on 4-ethylmorpholine. Retrieved from [\[Link\]](#)
- National Institute of Standards and Technology. (n.d.). Morpholine, 4-methyl-. NIST Chemistry WebBook. Retrieved from [\[Link\]](#)
- Chemguide. (n.d.). interpreting C-13 NMR spectra. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Morpholine MNR spectra δ 1 H (above) and δ 13 C (below) spectra. Retrieved from [\[Link\]](#)
- PubChem. (n.d.). Acryloylmorpholine. Retrieved from [\[Link\]](#)
- The Automated Topology Builder (ATB) and Repository. (n.d.). Morpholine | C4H9NO | MD Topology | NMR | X-Ray. Retrieved from [\[Link\]](#)

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Sources

- 1. 4-Isobutylmorpholine [\[webbook.nist.gov\]](http://webbook.nist.gov)

- [2. GSRS \[gsrs.ncats.nih.gov\]](#)
- [3. New piperazine and morpholine derivatives: Mass spectrometry characterization and evaluation of their antimicrobial activity \[iris.unibas.it\]](#)
- [4. files01.core.ac.uk \[files01.core.ac.uk\]](#)
- [5. 4-Isobutylmorpholine \[webbook.nist.gov\]](#)
- [6. uanlch.vscht.cz \[uanlch.vscht.cz\]](#)
- [7. gelest.com \[gelest.com\]](#)
- [8. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [9. ¹H and ¹³C NMR spectra of N-substituted morpholines - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [10. acdlabs.com \[acdlabs.com\]](#)
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